

CFI-400945 fumarate stability and storage conditions

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Compound of Interest

Compound Name: Ocifisertib Fumarate

Cat. No.: B606612

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Technical Support Center: CFI-400945 Fumarate

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of CFI-400945 fumarate. The following frequently asked questions (FAQs) and troubleshooting guides will help ensure the integrity of the compound throughout your experiments.

Frequently Asked Questions (FAQs)

1. What is CFI-400945 fumarate?

CFI-400945, also known as ocifisertib, is a potent and selective oral inhibitor of Polo-like kinase 4 (PLK4).^{[1][2][3][4]} PLK4 is a crucial regulator of centriole duplication, and its inhibition can lead to mitotic defects and cell death in cancer cells.^{[1][3]} The fumarate salt of CFI-400945 is a common form used in research and clinical studies.

2. What are the recommended storage conditions for CFI-400945 fumarate powder?

For long-term storage, CFI-400945 fumarate powder should be stored at -20°C.^{[1][5]} Under these conditions, the powder is reported to be stable for up to three years.^{[1][5]} Some suppliers may ship the product at ambient temperature, indicating short-term stability at room temperature.^{[5][6]} For optimal stability, it is best to store it at the recommended temperature upon receipt.

3. How should I prepare and store stock solutions of CFI-400945 fumarate?

It is recommended to prepare stock solutions in anhydrous dimethyl sulfoxide (DMSO).^[1] Once prepared, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.^[1] For storage, it is recommended to keep the aliquots at -80°C for up to one year or at -20°C for up to one month.^{[1][5]}

4. What is the solubility of CFI-400945 fumarate in common solvents?

CFI-400945 fumarate is soluble in DMSO and ethanol.^[5] Quantitative solubility data is summarized in the table below. The compound is generally considered insoluble in water.^[1]

5. Is there a difference in stability between CFI-400945 free base and the fumarate salt?

While the search results often use the terms interchangeably, specific comparative stability studies between the free base and the fumarate salt are not publicly available. Generally, salt forms of compounds are developed to improve properties such as solubility and stability.

6. Are there any known degradation pathways for CFI-400945 fumarate?

Specific degradation pathways and products for CFI-400945 fumarate are not detailed in the available public literature. To minimize potential degradation, it is crucial to adhere to the recommended storage and handling conditions. Forced degradation studies, which would identify potential degradation products under stress conditions (e.g., acid, base, oxidation, light, heat), have not been publicly reported.^[7]

Data Presentation

Table 1: Recommended Storage Conditions for CFI-400945 Fumarate

Form	Storage Temperature	Duration of Stability
Powder	-20°C	Up to 3 years ^{[1][5]}
Solution in DMSO	-80°C	Up to 1 year ^{[1][5]}
Solution in DMSO	-20°C	Up to 1 month ^[1]

Table 2: Solubility of CFI-400945 Fumarate

Solvent	Solubility
DMSO	10 mg/mL (15.37 mM)[5]
Ethanol	≤12 mg/mL[5]
Water	Insoluble[1]

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO

- Materials:
 - CFI-400945 fumarate (Molecular Weight: 650.72 g/mol)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile, polypropylene microcentrifuge tubes
- Procedure:
 - Equilibrate the vial of CFI-400945 fumarate powder to room temperature before opening to prevent moisture condensation.
 - Weigh the desired amount of CFI-400945 fumarate powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.51 mg of the compound.
 - Add the appropriate volume of anhydrous DMSO to the powder. For a 10 mM stock solution, if you weighed 6.51 mg, add 1 mL of DMSO.
 - To aid dissolution, vortex the solution. If necessary, sonication is recommended to ensure the compound is fully dissolved.[5]
 - Once a clear solution is obtained, aliquot the stock solution into smaller volumes in sterile polypropylene tubes to minimize the number of freeze-thaw cycles.

6. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^[1]^[5]

Troubleshooting Guides

Issue 1: Difficulty Dissolving CFI-400945 Fumarate

- Possible Cause: The compound has precipitated out of solution or was not fully dissolved initially.
- Solution:
 - Ensure you are using anhydrous DMSO, as moisture can affect solubility.
 - Vortex the solution thoroughly.
 - If vortexing is insufficient, sonicate the solution for a short period.^[5]
 - Gentle warming of the solution to 37°C may also aid in dissolution.

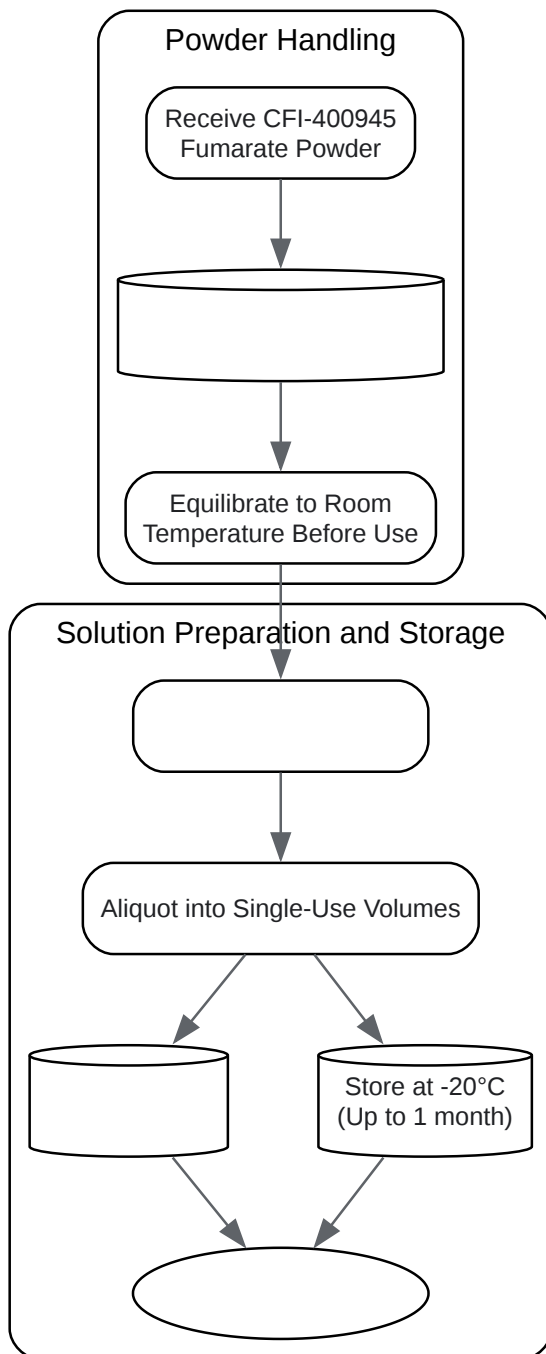
Issue 2: Inconsistent Experimental Results

- Possible Cause 1: Compound Degradation
 - Solution:
 - Always store the stock solutions at the recommended temperatures (-80°C or -20°C).
 - Avoid repeated freeze-thaw cycles by preparing and using aliquots.
 - Protect the compound and its solutions from prolonged exposure to light, although specific photostability data is not available, this is a general good practice.
 - Prepare fresh dilutions from the stock solution for each experiment.
- Possible Cause 2: Inaccurate Concentration of Stock Solution
 - Solution:

- Ensure accurate weighing of the compound.
- Verify the calibration of your pipettes for accurate solvent measurement.
- If possible, confirm the concentration of your stock solution using a suitable analytical method like HPLC-UV.

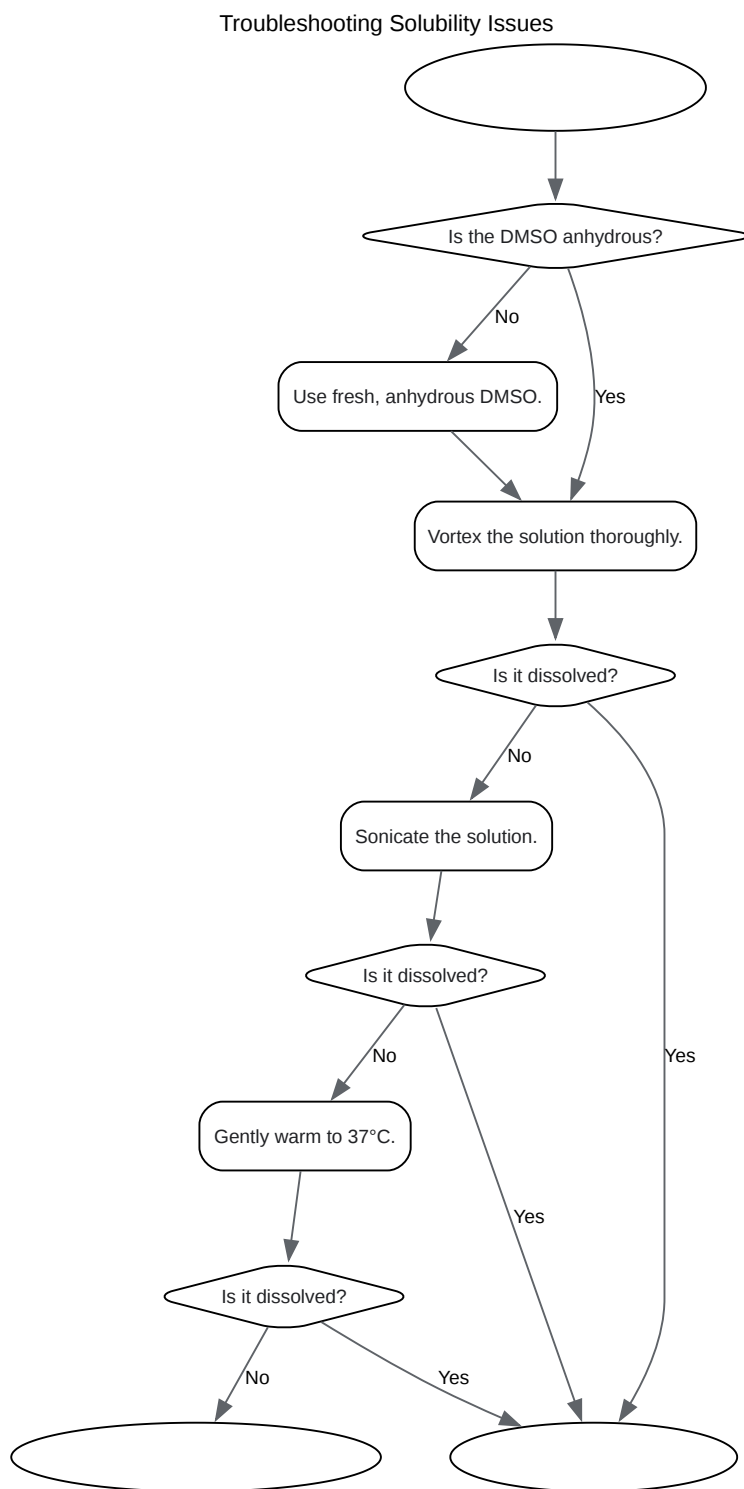
Visualizations

CFI-400945 Fumarate Storage and Handling Workflow



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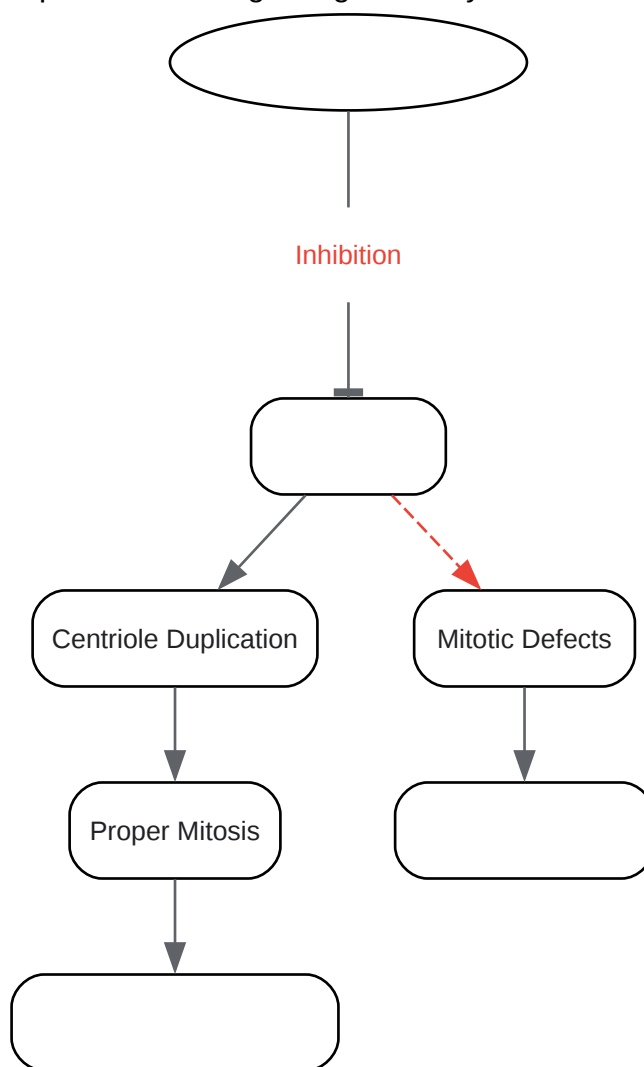
Caption: Recommended workflow for the storage and handling of CFI-400945 fumarate.



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Caption: Decision tree for resolving solubility issues with CFI-400945 fumarate.

Simplified PLK4 Signaling Pathway and Inhibition



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Caption: The role of PLK4 in cell proliferation and its inhibition by CFI-400945.

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